

Physicochemical Profiling of Polybasic Purine Trihydrochloride Salts: A Technical Guide

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Compound of Interest

Compound Name: 6-(1,4-diazepan-1-yl)-9H-purine trihydrochloride

CAS No.: 1803596-68-0

Cat. No.: B2520625

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Executive Summary

The purine scaffold is a ubiquitous pharmacophore in modern drug development, frequently utilized in the design of kinase inhibitors and Toll-like receptor (TLR) agonists. While unsubstituted purine is a weak base that typically forms a monohydrochloride salt^{[1][2]}, the introduction of polyamine appendages allows for the generation of higher-order salts. This whitepaper provides an in-depth physicochemical analysis of polybasic purine derivatives, using **6-(1,4-Diazepan-1-yl)-9H-purine trihydrochloride** (CAS: 1803596-68-0) as the primary model^{[3][4]}. By examining the causality behind salt formation and detailing self-validating characterization protocols, this guide serves as an authoritative resource for API (Active Pharmaceutical Ingredient) development.

Mechanistic Basis of Trihydrochloride Formation

To understand why a purine derivative forms a trihydrochloride rather than a standard monohydrochloride, we must map the basic centers of the molecule. Unsubstituted purine

possesses a single highly basic nitrogen (typically N1 or N3) with a pKa of approximately 2.3[1][5].

When a polyamine moiety, such as a diazepane ring, is conjugated to the purine core (e.g., at the C6 position), the physicochemical landscape shifts dramatically:

- **Primary/Secondary Aliphatic Amine:** The distal nitrogen on the diazepane ring is highly basic (pKa ~10.4).
- **Tertiary Aliphatic Amine:** The proximal nitrogen linking the diazepane to the purine ring exhibits moderate basicity (pKa ~5.4), slightly attenuated by the electron-withdrawing nature of the aromatic system.
- **Purine Ring Nitrogen:** The N1/N3 position retains its weak basicity (pKa ~2.5).

The Causality of Salt Selection: During API formulation, converting the free base to a trihydrochloride salt is a deliberate choice to maximize aqueous solubility. The sequential protonation of these three distinct basic centers creates a highly charged, hydrophilic network. However, this high charge density also drastically lowers the crystal lattice energy compared to the free base, making the trihydrochloride salt highly susceptible to moisture uptake (hygroscopicity).

Physicochemical Properties

The quantitative differences between the free base and the trihydrochloride salt dictate downstream formulation strategies. The data below summarizes the physicochemical shifts induced by tri-protonation.

Physicochemical Property	6-(1,4-Diazepan-1-yl)-9H-purine (Free Base)	Trihydrochloride Salt (CAS: 1803596-68-0)
Aqueous Solubility (pH 7.4)	< 0.1 mg/mL (Poorly Soluble)	> 50.0 mg/mL (Freely Soluble)
Melting Point (DSC)	185°C – 187°C (Sharp endotherm)	242°C – 245°C (Decomposition)
Hygroscopicity (DVS at 80% RH)	< 0.5% weight gain (Non-hygroscopic)	8.2% weight gain (Moderately hygroscopic)
LogP (Octanol/Water)	1.2 (Lipophilic)	-2.4 (Highly Hydrophilic)
Solid-State Form	Crystalline Powder	Crystalline to Semi-Amorphous

Self-Validating Experimental Protocols

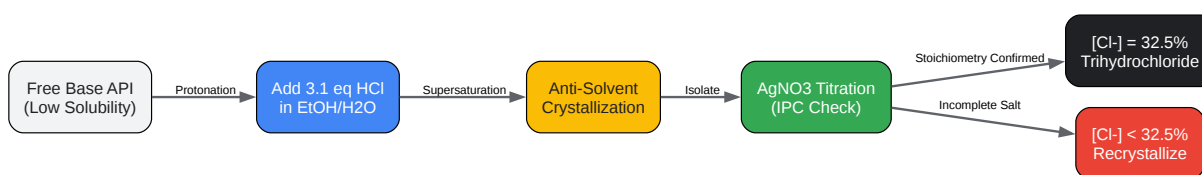
To ensure scientific integrity, the following protocols are designed as self-validating systems. Every critical step includes an In-Process Control (IPC) to verify the mechanistic outcome.

Protocol A: Synthesis & Stoichiometric Validation of the Trihydrochloride Salt

Causality: Because trihydrochloride salts are highly soluble in water, standard aqueous crystallization fails. We employ an anti-solvent crystallization strategy (using acetone) to rapidly lower the dielectric constant of the medium, forcing supersaturation and precipitation of the salt.

- **Dissolution:** Suspend 10.0 g of 6-(1,4-Diazepan-1-yl)-9H-purine free base in 50 mL of absolute ethanol.
- **Acid Addition:** Slowly add 3.1 equivalents of concentrated aqueous HCl (37% w/w) under continuous stirring at 0°C. Rationale: The slight 0.1 eq excess ensures complete protonation of the weakly basic purine nitrogen.
- **Anti-Solvent Crystallization:** Dropwise, add 150 mL of cold acetone to the solution. Stir for 2 hours at -5°C until a dense white precipitate forms.

- Isolation: Filter the precipitate under a vacuum and wash with 20 mL of cold acetone. Dry under a vacuum at 40°C for 24 hours.
- Self-Validation (Mohr Titration): Dissolve 100 mg of the dried product in 50 mL of DI water. Titrate with 0.1 M AgNO₃ using potassium chromate as an indicator.
 - Validation Check: The theoretical mass fraction of chloride for the trihydrochloride salt (MW ~327.6 g/mol) is 32.5%. If the titration yields < 25%, the product is a mixture of di- and trihydrochloride salts and must be recrystallized.



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Workflow for the synthesis and self-validating stoichiometric check of purine trihydrochloride.

Protocol B: pKa Mapping via Potentiometric Titration

Causality: UV-metric titration is unsuitable here because the protonation of the aliphatic diazepane amines does not induce a significant chromophoric shift in the purine ring.

Potentiometry directly measures H⁺ activity, providing accurate pKa values for non-chromophoric centers.

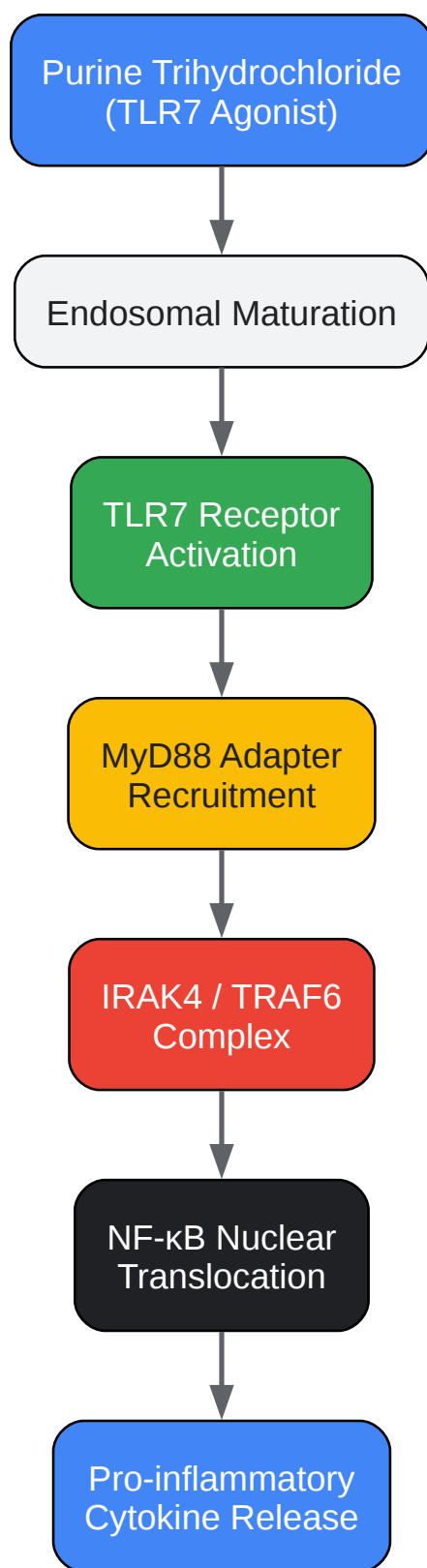
- Preparation: Dissolve 50 mg of the validated trihydrochloride salt in 50 mL of 0.15 M KCl solution (to maintain constant ionic strength).
- Calibration Check (Self-Validation): Before titration, measure the pH of standard buffers (pH 4.01, 7.00, 10.01). The electrode slope must be between 95% and 105% of the Nernstian ideal. If outside this range, the data will be invalid; recalibrate or replace the electrode.
- Titration: Titrate the solution with standardized 0.1 M NaOH under a nitrogen blanket (to prevent CO₂ absorption, which skews high pH readings) at 25°C.

- **Data Analysis:** Plot the first derivative of the titration curve (dpH/dV). The three distinct inflection points correspond to the sequential deprotonation of the purine nitrogen, the tertiary amine, and the primary/secondary amine.

Biological Applications & Signaling Pathways

The physicochemical optimization of purine trihydrochloride salts is not merely an academic exercise; it is critical for their biological efficacy. Polybasic purine derivatives are heavily investigated as Toll-like Receptor 7 (TLR7) agonists[6].

Because TLR7 is located within the intracellular endosome, the API must successfully cross the lipophilic cell membrane. The trihydrochloride salt rapidly dissolves in the extracellular fluid, but the dynamic equilibrium allows a small fraction of the unprotonated free base to partition across the cell membrane. Once inside the acidic endosome ($\text{pH} \sim 5.5$), the purine derivative becomes fully protonated again, binding tightly to the TLR7 receptor and triggering a downstream inflammatory cascade[6].



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Intracellular TLR7 signaling pathway activated by endosomal uptake of purine trihydrochloride.

References

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